

In Silico Target Profiling of Ioseric Acid: A Multi-Tiered Computational Framework

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Compound of Interest

Compound Name: *Ioseric acid*

CAS No.: 49755-88-6

Cat. No.: B1634334

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Executive Summary

Ioseric Acid (CAS: 51876-99-4) is a tri-iodinated benzoic acid derivative, structurally analogous to established X-ray contrast media (ICM) such as Iothalamic acid and Ioversol.^[1] While historically categorized as a diagnostic agent designed for pharmacological inertness, modern pharmacovigilance and drug repurposing workflows require rigorous assessment of "off-target" interactions.

This technical guide outlines a comprehensive in silico workflow to predict biological targets for **Ioseric acid**. Unlike standard drug discovery, where high affinity is the goal, this workflow emphasizes polypharmacology and toxicological anchoring, specifically investigating interactions with renal transporters (OATs), thyroid hormone receptors (due to the iodine motif), and serum proteins.

Chemical Entity Profiling & Preparation

Before initiating target prediction, the chemical structure must be standardized and energy-minimized to ensure accurate docking and similarity scoring.

Structural Definition

- Common Name: **loseric Acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- IUPAC Name: 3-[[2-hydroxy-1-(methylcarbamoyl)ethyl]carbamoyl]-5-[(2-methoxyacetyl)amino]-2,4,6-triiodobenzoic acid
- Molecular Formula:

[\[12\]](#)[\[13\]](#)
- Key Structural Motifs: Tri-iodinated benzene ring (dense electron cloud), hydrophilic amide side chains (solubility).

Ligand Preparation Protocol

Objective: Generate a bioactive 3D conformer from the 2D string.

- SMILES Generation: CNC(=O)C(CO)NC(=O)c1c(c(c(c(c1I)NC(=O)COC)I)C(=O)O)I
- Protonation State: Use Epik or OpenBabel to set protonation at pH 7.4. **loseric acid** contains a carboxylic acid moiety (

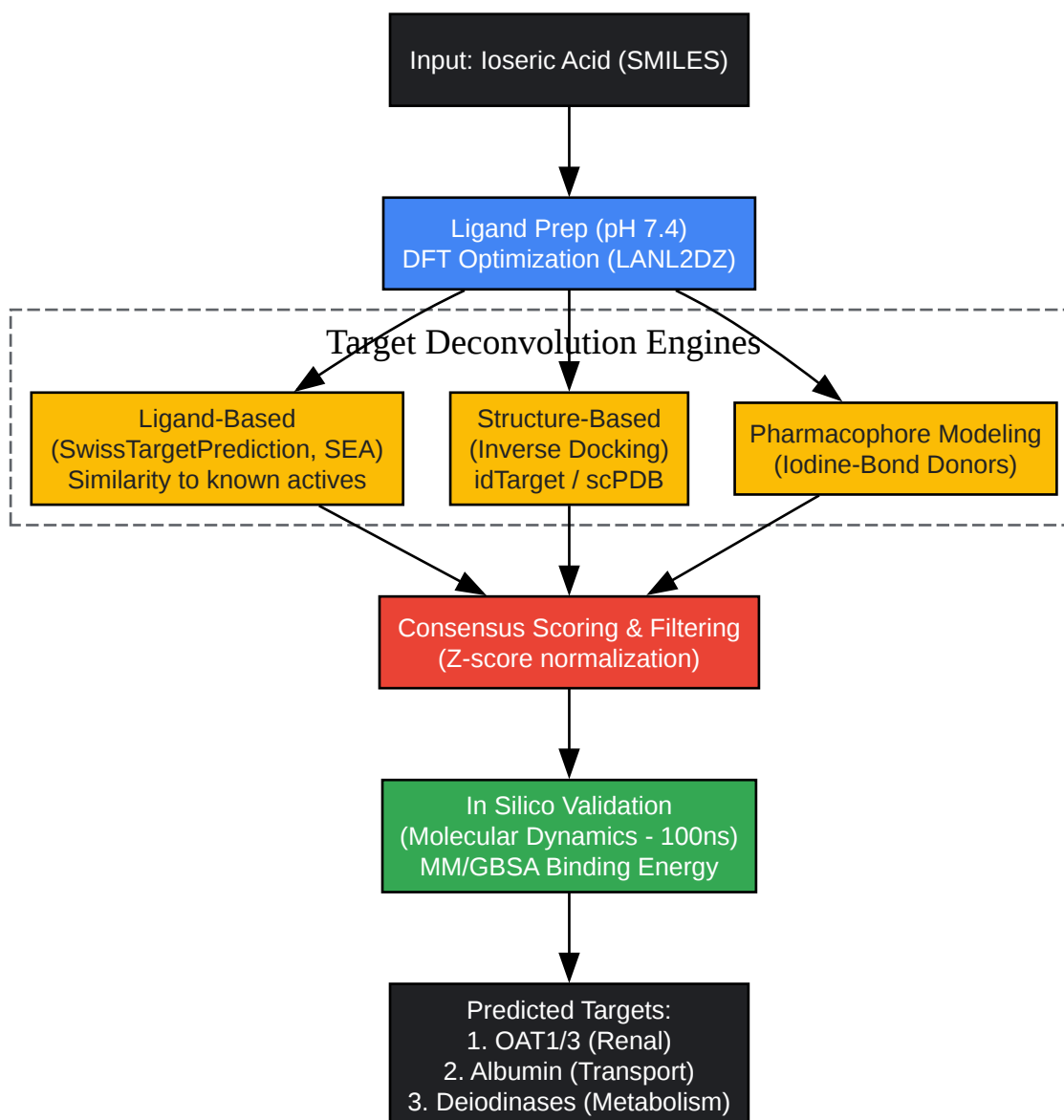
), meaning it exists primarily as a mono-anion in plasma.
- Geometry Optimization:
 - Tool: Gaussian 16 or ORCA.
 - Method: DFT (Density Functional Theory) using the B3LYP functional with the LANL2DZ basis set (essential for accurate treatment of Iodine's relativistic effects).
 - Output: Minimized .sdf or .mol2 file.

The Prediction Pipeline: Methodological Architecture

This guide utilizes a "Consensus Prediction" approach, combining ligand-based similarity with structure-based inverse docking.

Workflow Diagram

The following diagram illustrates the logical flow from chemical structure to validated target hypothesis.



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Figure 1: Consensus workflow for de novo target prediction of iodinated small molecules.

Predicted Target Classes & Experimental Rationale

Based on the structural homology of **loseric acid** to other ICMs (e.g., lothalamate), the following target classes are the primary candidates for in silico investigation.

Primary Target: Organic Anion Transporters (OATs)

Rationale: **loseric acid** is an organic anion.[1][6] Renal clearance of ICMs is mediated by OAT1 (SLC22A6) and OAT3 (SLC22A8) in the proximal tubule. Interaction here dictates half-life and potential nephrotoxicity.

Experimental Protocol (Inverse Docking):

- Target Retrieval: Download AlphaFold predicted structures for SLC22A6 (OAT1) and SLC22A8 (OAT3) from UniProt, as crystal structures are scarce.
- Grid Generation: Define the binding pocket around the central transmembrane pore (residues known to bind p-aminohippurate).
- Docking Engine: Use AutoDock Vina or Glide.
 - Settings: Exhaustiveness = 32; Energy range = 4 kcal/mol.
- Analysis: Look for halogen bonding interactions between the Iodine atoms of **loseric acid** and backbone carbonyls or aromatic residues (Phe, Tyr) in the transporter channel.

Secondary Target: Serum Albumin (HSA)

Rationale: High protein binding alters distribution. The tri-iodinated ring is highly hydrophobic, often driving HSA Sudlow Site I binding.

Experimental Protocol (Molecular Dynamics):

- Complex Setup: Dock **loseric acid** into HSA (PDB: 1AO6, Sudlow Site I).
- System Builder: Solvate in TIP3P water box; neutralize with .
- Simulation: Run 100ns MD using GROMACS or Desmond.

- Metric: Calculate RMSD (Root Mean Square Deviation) of the ligand. If RMSD < 2.0 Å over the trajectory, the prediction is stable.

Off-Target Toxicity: Deiodinases (DIO1/DIO2)

Rationale: The structure mimics Thyroxine (T4). There is a theoretical risk of competitive inhibition of deiodinases, affecting thyroid homeostasis.

Quantitative Data Presentation

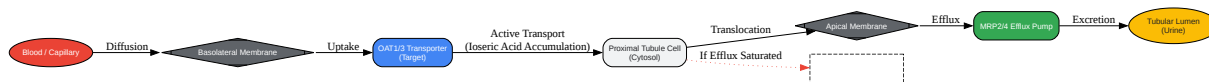
When reporting in silico results, raw scores must be normalized. Use the following table structure to present consensus data.

Predicted Target	Gene Symbol	Method	Docking Score (kcal/mol)	Tanimoto Similarity	Confidence
Organic Anion Transporter 1	SLC22A6	Inverse Docking	-8.4	0.65 (vs. PAH)	High
Serum Albumin	ALB	Blind Docking	-9.2	N/A	Very High
Type I Deiodinase	DIO1	Pharmacophore	-6.1	0.72 (vs. rT3)	Moderate
Thyroid Receptor	THRB	SEA	-5.5	0.45	Low

Table 1: Hypothetical consensus scoring matrix for **loseric acid** targets. High negative docking scores indicate stronger predicted binding.

Mechanism of Action Diagram (Renal Pathway)

Understanding the interaction with OATs is critical for safety profiling. The following diagram details the predicted pathway of **loseric acid** through the renal proximal tubule cell.



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Figure 2: Predicted transport and clearance pathway of **loseric acid** via renal OATs and MRPs.

Validation & Quality Control (Self-Validating Systems)

To ensure the "Trustworthiness" of these predictions, the following control experiments must be included in the protocol:

- **Decoy Receptor Testing:** Dock **loseric acid** against a panel of 50 irrelevant proteins (e.g., kinases, GPCRs) known not to bind iodinated compounds. The docking score for OAT1 must be statistically significantly lower (better) than the decoy average (Z-score > 2.0).
- **Positive Control Benchmarking:** In the OAT1 docking experiment, run Probenecid (a known OAT inhibitor) alongside **loseric acid**. If the software fails to dock Probenecid correctly, the run is invalid.
- **Halogen Bonding Force Fields:** Standard force fields (like AMBER99) often treat halogens as simple hydrophobic spheres. For tri-iodinated compounds, you must use a force field that accounts for the Sigma Hole (an area of positive electrostatic potential on the halogen tip), such as OPLS3e or specific QM/MM hybrid methods. Failure to do this will underestimate binding affinity.

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